

A-10-K Technical Dossier: An Overview of Putrescine

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Compound of Interest

Compound Name: Puterine

Cat. No.: B1195736

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

The compound initially inquired about, "**Puterine**," does not appear in the current scientific literature. It is presumed that this may be a typographical error, and the intended compound of interest is "Putrescine." This document provides a comprehensive technical overview of Putrescine, a biogenic diamine implicated in a wide array of physiological and pathological processes. Putrescine is notably involved in cell proliferation, differentiation, and apoptosis, making it a molecule of significant interest in various research and drug development contexts.

Physical and Chemical Properties

Putrescine, with the systematic IUPAC name Butane-1,4-diamine, is a colorless, crystalline solid at room temperature with a characteristically unpleasant odor.[1] It is miscible in water.[1]

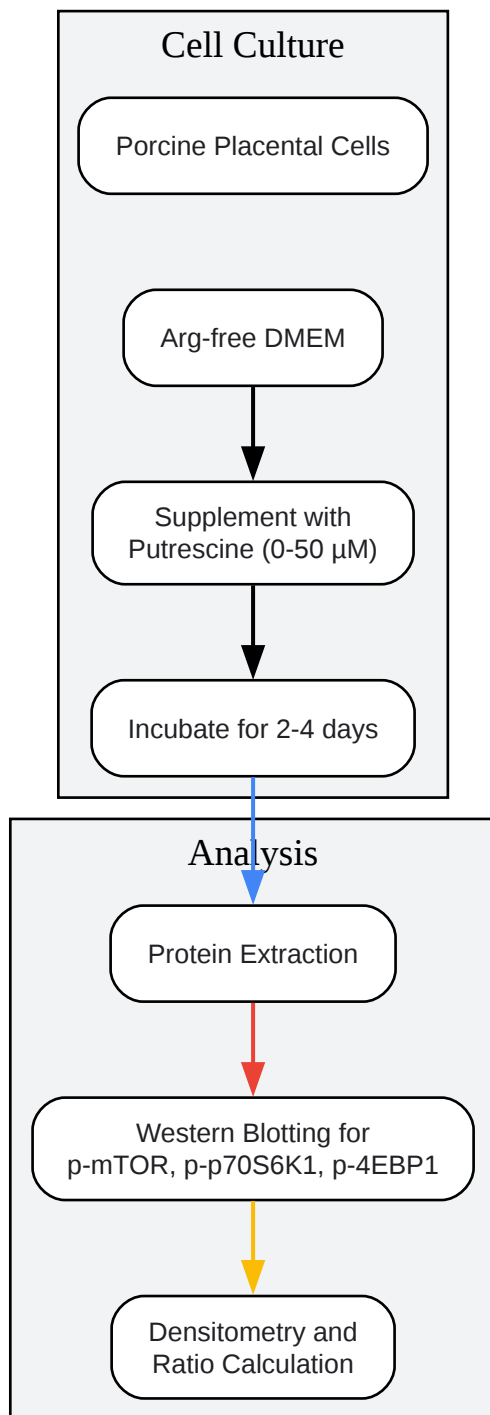
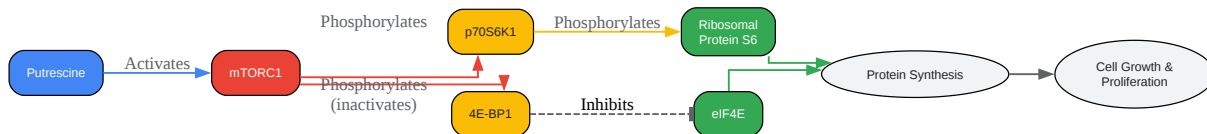
Property	Value	Source
Chemical Formula	C4H12N2	[1]
Molar Mass	88.154 g.mol ⁻¹	[1]
Appearance	Colourless crystals	[1]
Odor	Very unpleasant; putrid, fishy-ammoniacal	[1]
Density	0.877 g/mL	[1]
Melting Point	27.5 °C (81.5 °F; 300.6 K)	[1]
Boiling Point	158.6 °C (317.4 °F; 431.7 K)	[1]
Solubility in water	Miscible	[1]
log P	-0.466	[1]
Vapor Pressure	2.33 mm Hg at 25 °C (est)	[1]
Flash Point	51 °C (124 °F; 324 K)	[1]

Biological Significance and Signaling Pathways

Putrescine is a key player in cellular metabolism and is a precursor for the synthesis of higher polyamines such as spermidine and spermine. These molecules are essential for cell growth and proliferation.

mTOR Signaling Pathway

Recent studies have highlighted the role of putrescine in activating the mTOR (mammalian target of rapamycin) signaling pathway.[2] This pathway is a central regulator of cell growth, proliferation, and survival. Supplementation with putrescine has been shown to increase the phosphorylation of mTOR and its downstream targets, including 4EBP1 and p70 S6K1, in porcine placental cells.[2] This activation leads to enhanced protein synthesis and cell proliferation.[2]



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References

- 1. Putrescine - Wikipedia [en.wikipedia.org]
- 2. Putrescine stimulates the mTOR signaling pathway and protein synthesis in porcine trophectoderm cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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